

Iodomethane-d3 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iodomethane-d3*

Cat. No.: *B117434*

[Get Quote](#)

An In-Depth Technical Guide to the Stability and Storage of **Iodomethane-d3**

Introduction

Iodomethane-d3 (CD_3I), also known as deuterated methyl iodide, is a critical reagent in scientific research and development, particularly within the pharmaceutical and agrochemical sectors.^{[1][2]} Its primary utility lies in its role as a deuterated methylating agent for the synthesis of isotopically labeled compounds.^{[3][4]} This labeling is instrumental for tracking metabolic pathways, elucidating reaction mechanisms, and enhancing spectral resolution in NMR spectroscopy.^{[1][2]} Given its reactivity and sensitivity, maintaining the stability and purity of **Iodomethane-d3** is paramount. This guide provides a comprehensive overview of its stability profile, optimal storage conditions, and handling protocols to ensure its integrity for research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **Iodomethane-d3** is presented below. These properties are fundamental to understanding its handling and storage requirements.

Property	Value	References
Molecular Formula	CD ₃ I	[1][3][5]
Molecular Weight	144.96 g/mol	[4][5][6]
Appearance	Colorless to pale yellow or light red liquid	[1][2][5]
Boiling Point	42 °C at 760 mmHg	[4][5]
Melting Point	-66 to -66.5 °C	[4][5][7]
Density	2.28 - 2.33 g/mL at 20-25 °C	[4][5]
Vapor Pressure	375 mmHg at 20 °C	[5]
Solubility in Water	14 g/L at 20 °C	[5]
Refractive Index	~1.526 at 20 °C	[3][4]
Decomposition Temp.	270 °C	[5][8]

Chemical Stability and Decomposition

Iodomethane-d₃ is considered stable under normal temperatures and pressures when stored correctly.[3][5] However, it is highly sensitive to several environmental factors that can induce decomposition.

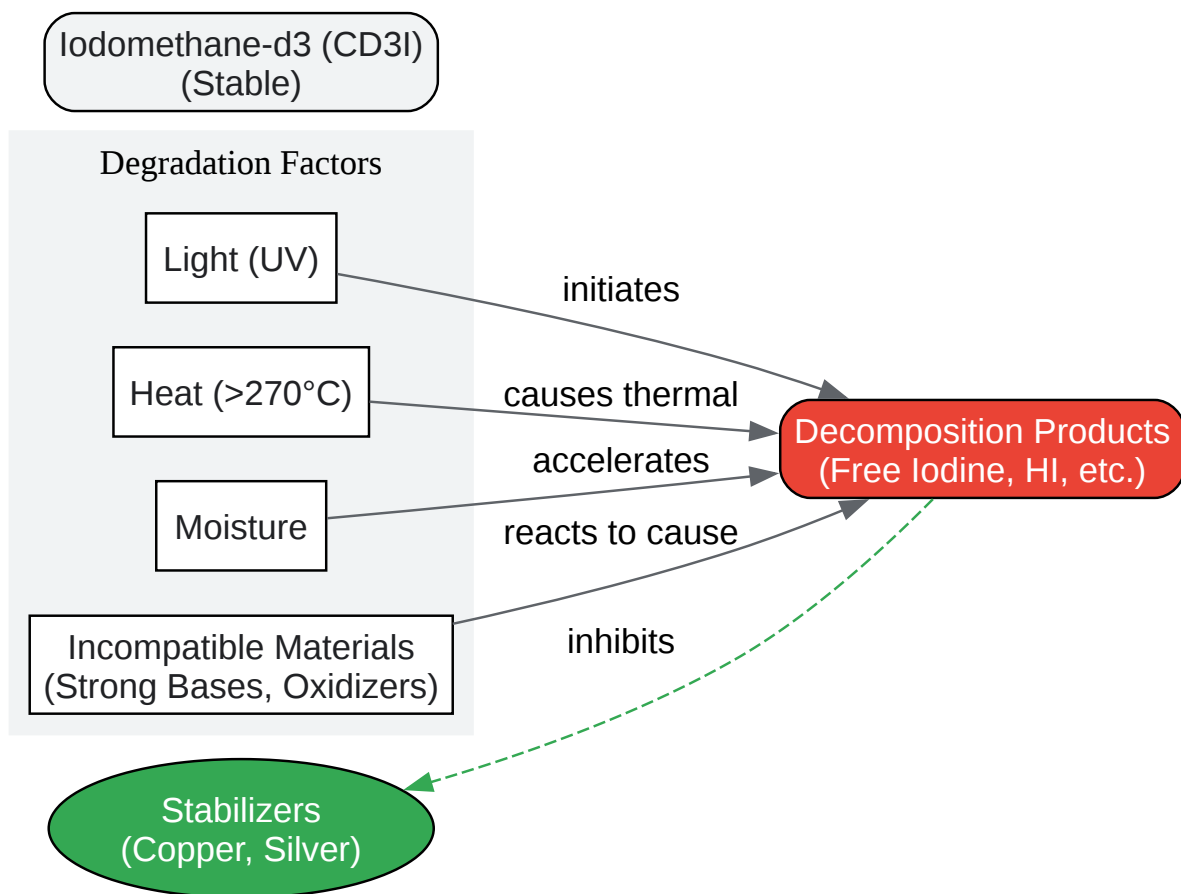
Key Factors Influencing Stability:

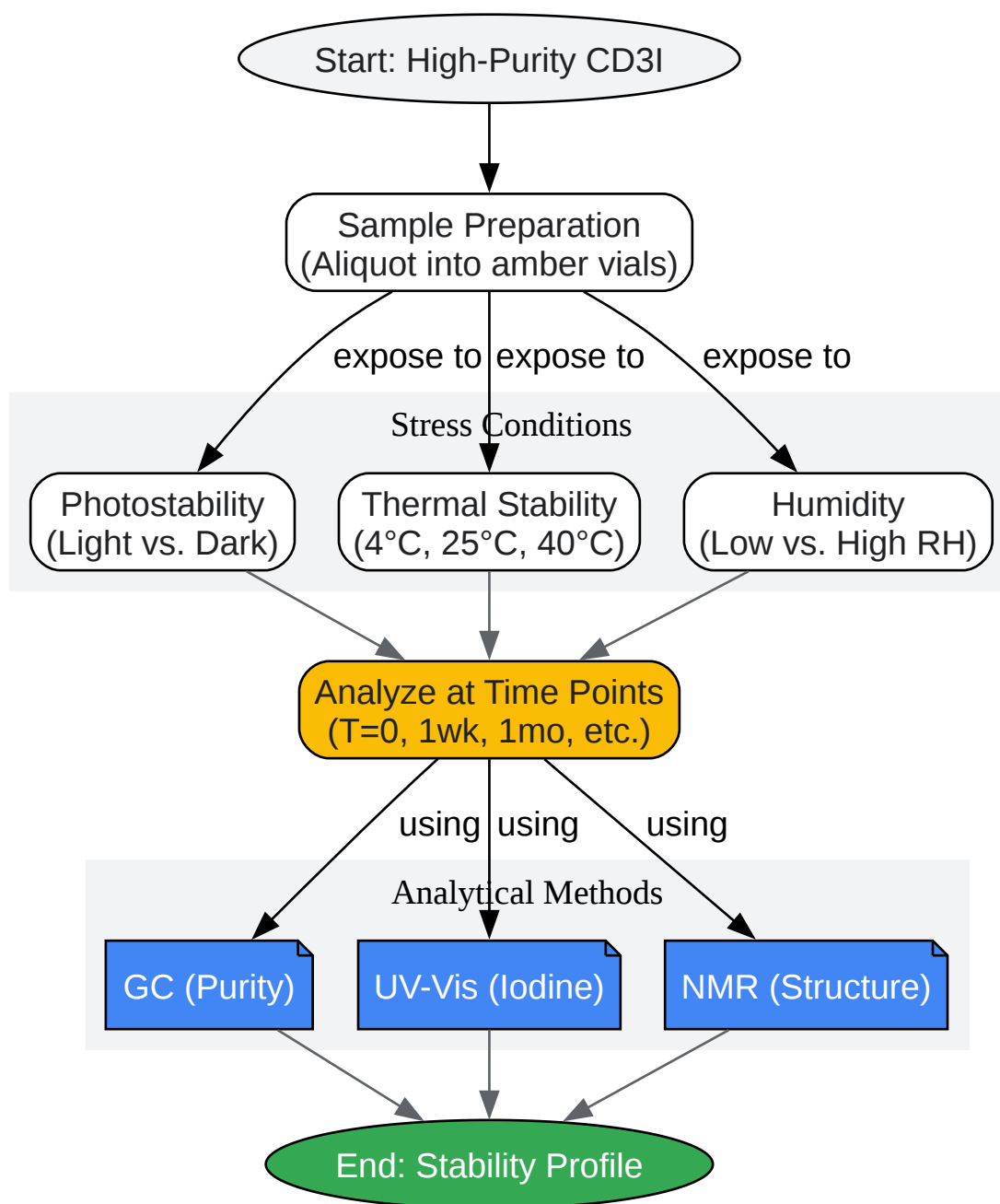
- **Light:** Exposure to light, particularly UV radiation, is a primary cause of degradation.[3][5][7] This photodegradation process liberates free iodine (I₂), causing the initially colorless liquid to turn yellow, red, or brown.[5][8]
- **Moisture:** The compound is sensitive to moisture.[3][7] It can react slowly with water or steam, especially in the presence of light.[9]
- **Heat:** While stable at ambient temperatures, heating can lead to expansion and decomposition, which may cause violent rupture of sealed containers.[9] Thermal decomposition is reported to occur at 270 °C, releasing iodide and hydrogen iodide.[5][8]

- Incompatible Materials: Contact with strong oxidizing agents and strong bases must be avoided as they are incompatible.[3][4][7][10] Additionally, the use of aluminum or galvanized containers is not recommended.[9]

Stabilization:

To mitigate degradation, commercial preparations of **Iodomethane-d3** are often stabilized. A common method is the addition of copper wire or silver, which acts to quench the free iodine formed during decomposition, thereby preserving the material's purity.[6][11][12]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. exsyncorp.com [exsyncorp.com]
- 2. exsyncorp.com [exsyncorp.com]
- 3. deutramed.com [deutramed.com]
- 4. IODOMETHANE-D3 | 865-50-9 [chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Iodomethane-d3 (Stabilized with Copper Wire) [lgcstandards.com]
- 7. Iodomethane-d3 | CAS#:865-50-9 | Chemsrce [chemsrc.com]
- 8. Methyl iodide | CH₃I | CID 6328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. fishersci.com [fishersci.com]
- 11. carlroth.com [carlroth.com]
- 12. Iodomethane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Iodomethane-d3 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117434#iodomethane-d3-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com